

Application Notes and Protocols for Methacrifos in Laboratory Bioassays

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Compound of Interest

Compound Name: Methacrifos

Cat. No.: B033344

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These application notes provide detailed protocols for the formulation and preparation of **Methacrifos** for use in laboratory bioassays. **Methacrifos** is an organophosphorus insecticide and acaricide that functions as an acetylcholinesterase (AChE) inhibitor, leading to neurotoxicity in insects.

Data Presentation

Table 1: Properties of **Methacrifos**

Property	Value
IUPAC Name	methyl (E)-3-dimethoxyphosphinothioxyloxy-2-methylprop-2-enoate
CAS Number	62610-77-9
Molecular Formula	C7H13O5PS
Molecular Weight	240.22 g/mol
Primary Use	Agricultural pesticide, Acaricide
Mode of Action	Acetylcholinesterase (AChE) inhibitor

Table 2: Example Serial Dilutions for Bioassay from a 1% Stock Solution

Desired Concentration (%)	Volume of Previous Concentration (mL)	Volume of Solvent (mL)
0.1	1 (of 1% stock)	9
0.01	1 (of 0.1% solution)	9
0.001	1 (of 0.01% solution)	9
0.0001	1 (of 0.001% solution)	9

Experimental Protocols

Protocol 1: Preparation of Methacrifos Stock Solution

This protocol outlines the preparation of a 1% (w/v) **Methacrifos** stock solution, which can then be used to prepare further dilutions for bioassays.

Materials:

- **Methacrifos** (technical grade)
- Acetone (analytical grade)
- Analytical balance
- Volumetric flask (e.g., 10 mL or 25 mL)
- Spatula
- Pipettor and sterile pipette tips
- Glass vials with screw caps for storage
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- **Safety Precautions:** Wear appropriate PPE and perform all handling of the technical grade insecticide and organic solvents within a fume hood.

- Weighing: Accurately weigh 0.1 g of technical-grade **Methacrifos** using an analytical balance and a weigh boat.
- Dissolving: Carefully transfer the weighed **Methacrifos** into a 10 mL volumetric flask.
- Solvent Addition: Add a small amount of acetone to the flask to dissolve the **Methacrifos**. Swirl gently to ensure it is fully dissolved.
- Bringing to Volume: Once dissolved, add acetone to the flask until the bottom of the meniscus reaches the 10 mL calibration mark.
- Mixing: Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the stock solution to a labeled, airtight glass vial. Store in a refrigerator at 4°C or a freezer at -20°C for long-term stability
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